

Proper Disposal Procedures for 1,1-Dibromononane

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Compound of Interest

Compound Name: 1,1-Dibromononane

CAS No.: 62168-27-8

Cat. No.: B14549574

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Executive Summary & Immediate Directives

1,1-Dibromononane (C₉H₁₈Br₂) is a heavy, halogenated alkyl bromide. Unlike common solvents, its high molecular weight and specific geminal-dibromide structure require strict adherence to Halogenated Organic Waste protocols.

Critical Safety Directive:

- DO NOT mix with strong bases (e.g., NaOH, KOH, alkoxides). 1,1-dihaloalkanes are susceptible to dehydrohalogenation, potentially generating vinyl halides or carbenes in exothermic reactions.
- DO NOT dispose of down the drain.^[1] This compound is toxic to aquatic life and persists in the environment.
- Disposal Path: High-Temperature Incineration via a licensed hazardous waste contractor.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties of **1,1-Dibromononane** is the foundation of a safe disposal plan. While 1,9-dibromononane is more common, the 1,1-isomer shares the core hazards of the alkyl bromide class but with unique reactivity at the geminal carbon.

Table 1: Physicochemical & Hazard Profile

Property	Specification	Operational Implication
Chemical Class	Alkyl Gem-Dibromide	Must be segregated into "Halogenated Waste". ^[1]
Physical State	Liquid (Colorless to Yellow)	Use liquid-tight, chemically resistant containers (HDPE/Glass).
Flash Point	>110°C (Estimated)*	Combustible but not highly flammable (Not D001).
Reactivity	Sensitive to Strong Bases/Oxidizers	Risk of violent reaction. Keep away from alkali metals (Li, Na).
Toxicity	Skin/Eye Irritant; Aquatic Toxin	Full PPE (Nitrile gloves, goggles) required.
RCRA Status	Non-Listed (Characteristic)	Treat as Hazardous Waste due to toxicity/halogen content.

*Note: Flash point estimated based on the structural isomer 1,9-dibromononane. Treat as combustible.

Pre-Disposal: Segregation & Packaging

Effective disposal begins at the bench. Improper segregation is the leading cause of waste accidents.

Segregation Rules

- Halogenated vs. Non-Halogenated: **1,1-Dibromononane** must be placed in the Halogenated waste stream. Mixing with non-halogenated solvents (e.g., Acetone, Ethanol) dramatically

increases disposal costs and complicates incineration.

- Incompatibility Check: Ensure the waste container does not contain:
 - Strong Acids (Sulfuric, Nitric)
 - Strong Bases (Sodium Hydroxide, Ammonia)
 - Oxidizers (Peroxides, Permanganates)

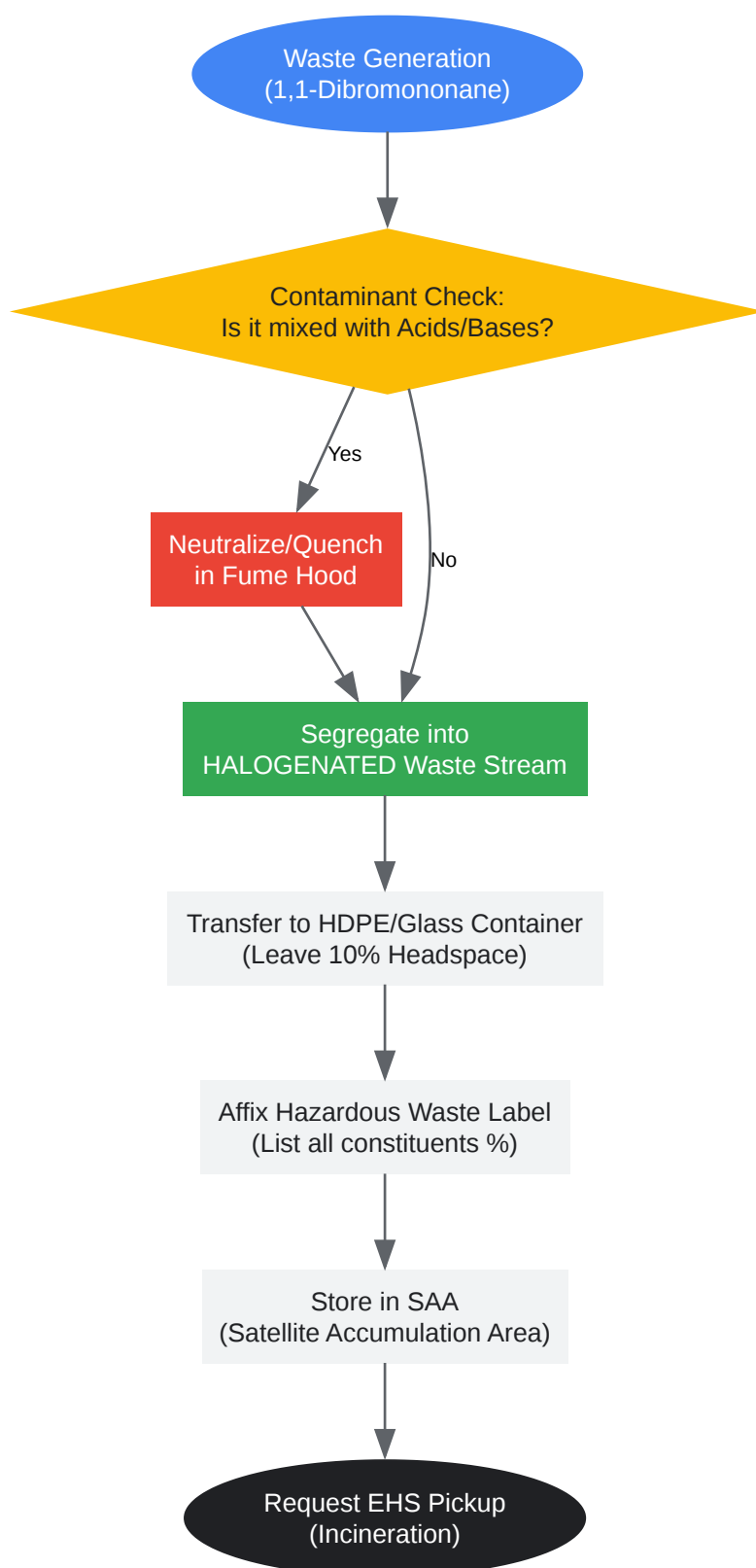
Packaging Protocols

- Primary Container: Use High-Density Polyethylene (HDPE) carboys or amber glass bottles.
- Headspace: Leave at least 10% headspace to allow for thermal expansion.
- Closure: Screw caps must be vapor-tight. Do not use parafilm or foil as a primary seal.

Operational Workflows

Routine Waste Disposal Workflow

This workflow defines the standard operating procedure (SOP) for removing **1,1-Dibromononane** from the laboratory.



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Figure 1: Decision logic for the safe segregation and disposal of **1,1-Dibromononane** waste.

Spill Response Protocol (Minor Spill < 100mL)

- Evacuate & Ventilate: Alert nearby personnel. Open fume hoods to maximum draw.
- PPE Up: Wear double nitrile gloves, lab coat, and safety goggles.
- Contain: Use a spill pillow or inert absorbent (vermiculite/sand). Do not use paper towels if the substance is hot or mixed with oxidizers.
- Clean: Scoop absorbed material into a wide-mouth jar. Label as "Debris contaminated with **1,1-Dibromononane**."
- Decontaminate: Wash the surface with soap and water.[\[2\]](#)

Regulatory Compliance & Documentation

Labeling Requirements

Every container must carry a hazardous waste label before the first drop of waste is added.[\[3\]](#)

- Contents: Clearly write "**1,1-Dibromononane**" (Do not use abbreviations or chemical formulas like C₉H₁₈Br₂).
- Hazard Checkboxes: Mark "Toxic" and "Irritant".

RCRA Considerations (USA)

Under the Resource Conservation and Recovery Act (RCRA):

- Waste Code: While **1,1-Dibromononane** is not a P- or U-listed waste, it is processed as D001 (if ignitable mixture) or generally as Halogenated Solvent Waste (often aggregated under F-codes F001-F005 if spent solvents are present).
- Destruction Method: The EPA requires incineration for halogenated organics to ensure complete destruction of the carbon-halogen bond and capture of the resulting acid gases (HBr).

References

- U.S. Environmental Protection Agency (EPA). RCRA Hazardous Waste Codes & Halogenated Solvents (F-List). [[Link](#)]
- University of Illinois Urbana-Champaign. Halogenated Organic Liquids - Standard Operating Procedure. [[Link](#)]
- PubChem. 1,1-Dibromoalkane Reactivity & Properties. [[Link](#)]

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